

Aminopyrifen Demonstrates High Efficacy Against Quinone Outside Inhibitor (QoI)-Resistant Fungal Strains

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Compound of Interest

Compound Name: *Aminopyrifen*

Cat. No.: *B605478*

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A novel fungicide, **Aminopyrifen**, shows significant promise in managing fungal pathogens that have developed resistance to Quinone outside Inhibitor (QoI) fungicides. Exhibiting a unique mode of action, **Aminopyrifen** provides a valuable tool for disease control in various crops, effectively combating strains resistant to conventional treatments.

Aminopyrifen, a 2-aminonicotinate fungicide, operates through a novel mechanism, targeting the GWT-1 protein involved in the biosynthesis of glycosylphosphatidylinositol (GPI)-anchors. [1][2] This mode of action is entirely different from that of QoI fungicides, which inhibit the cytochrome bc1 complex in the fungal mitochondrial respiration pathway.[1] This distinction is critical as it means **Aminopyrifen** does not exhibit cross-resistance with QoI fungicides or other chemical classes like benzimidazoles, dicarboximides, and succinate dehydrogenase inhibitors (SDHIs).[1][3]

Comparative Efficacy Against Resistant Pathogens

Extensive in vitro and in vivo studies have demonstrated **Aminopyrifen**'s potent activity against a broad spectrum of plant pathogenic fungi, particularly within the Ascomycetes group. [3][4] Its efficacy is maintained against fungal strains that have developed resistance to other widely used fungicides.

In Vitro Efficacy Data

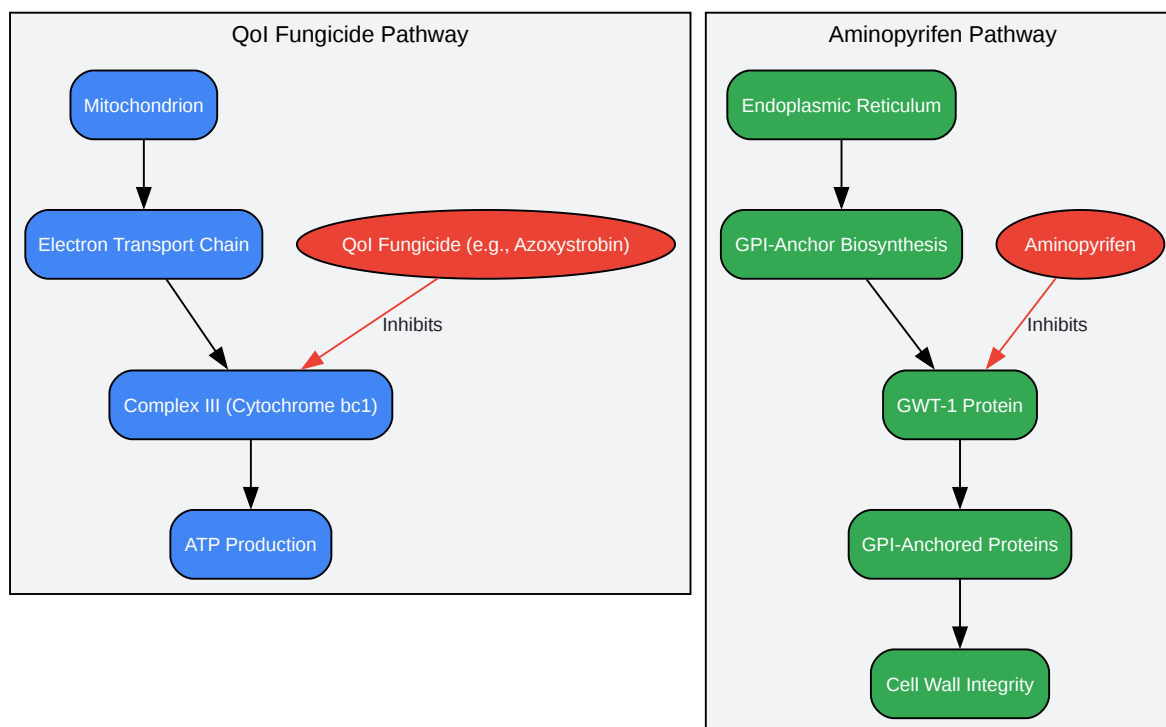
The following table summarizes the 50% effective concentration (EC50) values of **Aminopyrifos** and other fungicides against various fungal strains, including those resistant to azoxystrobin, a common QoI fungicide.

Fungal Strain	Fungicide Resistance Profile	Aminopyrifin EC50 (mg/L)	Azoxystrobin EC50 (mg/L)	Other Fungicide EC50 (mg/L)
Botrytis cinerea ma4-3	Sensitive	0.83	0.03	Benomyl: 0.12, Diethofencarb: >100, Procymidone: 0.23, Boscalid: 0.05
Botrytis cinerea 22	Benomyl-R, Diethofencarb-R, Procymidone-R	0.43	0.02	Benomyl: >100, Diethofencarb: >100, Procymidone: >100, Boscalid: 0.04
Botrytis cinerea to0405	Azoxystrobin-T, Benomyl-T	0.65	1.1	Benomyl: 1.1, Diethofencarb: 0.41, Procymidone: 0.22, Boscalid: 0.06
Botrytis cinerea 24	Benomyl-R, Boscalid-R, Procymidone-R	0.53	0.03	Benomyl: >100, Diethofencarb: 0.38, Procymidone: >100, Boscalid: >100
(Data sourced from Hatamoto et al., 2021)[3]				
R: Resistant, T: Tolerant				

The data clearly indicates that while the efficacy of azoxystrobin is significantly reduced in the tolerant *B. cinerea* strain (to0405), **Aminopyrifen**'s effectiveness remains high across all tested strains, including those resistant to multiple other fungicides.[3]

Mechanism of Action: A Differentiated Approach

The distinct mechanisms of action of QoI fungicides and **Aminopyrifen** are central to the latter's utility in resistance management. QoI fungicides disrupt the electron transport chain in mitochondria, leading to a halt in cellular energy production. In contrast, **Aminopyrifen**'s inhibition of GPI-anchor biosynthesis disrupts the localization and function of essential cell wall proteins, leading to abnormal germ-tube elongation and inhibiting the fungus's ability to infect plant tissues.[1][3]



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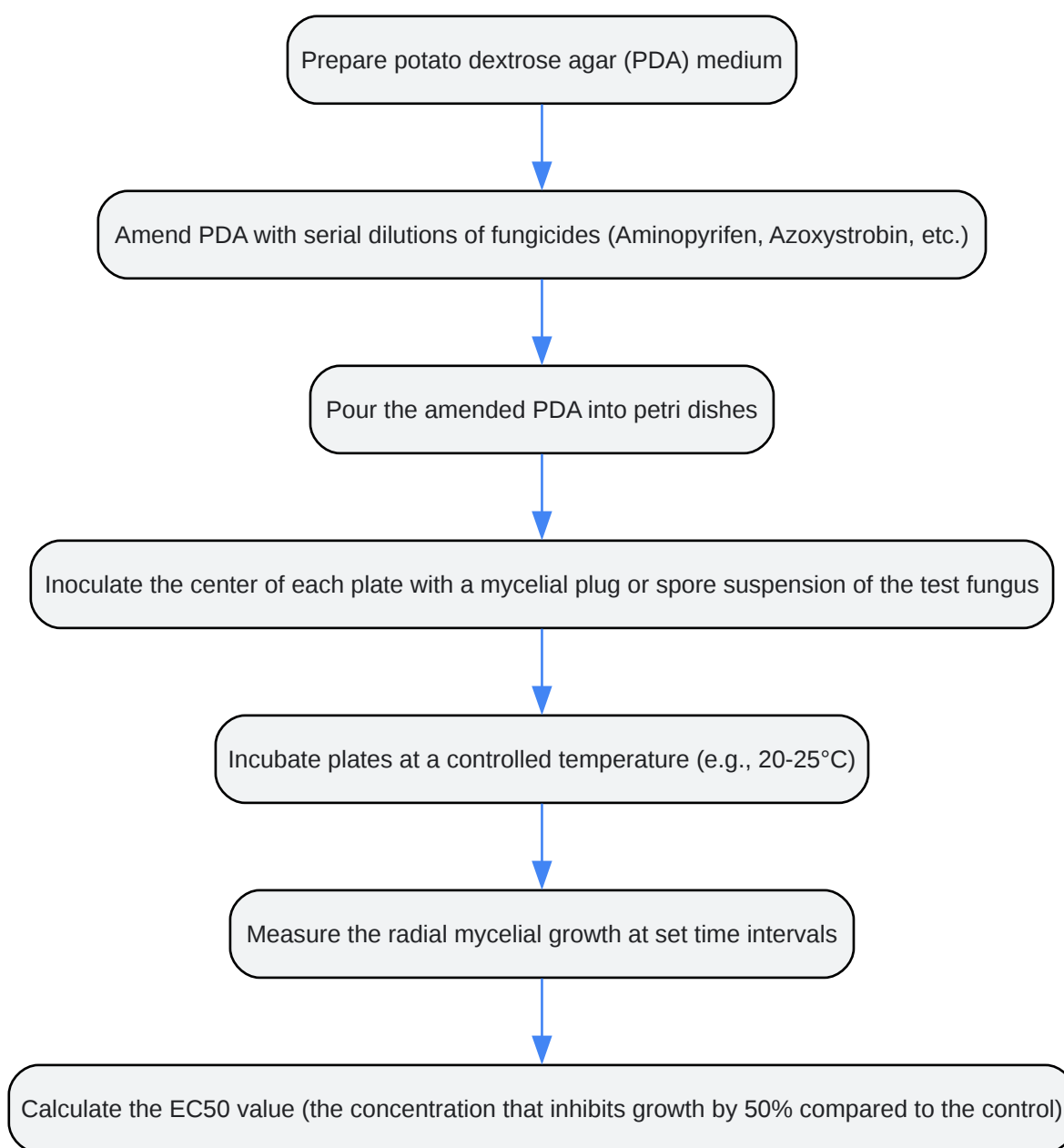
Figure 1: Contrasting mechanisms of QoI fungicides and **Aminopyrifen**.

Experimental Protocols

The evaluation of **Aminopyrifen**'s efficacy involved standardized in vitro and in vivo methodologies.

In Vitro Antifungal Activity Assay

A detailed workflow for determining the in vitro efficacy of fungicides is outlined below.



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Figure 2: Workflow for in vitro fungicide efficacy testing.

Methodology:

- Media Preparation: Potato dextrose agar (PDA) is prepared and sterilized.[3]
- Fungicide Amendment: Stock solutions of **Aminopyrifin** and other tested fungicides are serially diluted and added to the molten PDA to achieve a range of final concentrations.[3]
- Inoculation: Agar plates are inoculated with mycelial plugs or spore suspensions of the target fungal strains.[3][4]
- Incubation: Plates are incubated under controlled conditions optimal for fungal growth.[3]
- Data Collection: The diameter of the fungal colony is measured periodically until the growth in the control plates (without fungicide) reaches the edge of the plate.[3]
- EC50 Calculation: The percentage of growth inhibition is calculated relative to the control, and the EC50 values are determined using probit analysis.[3]

In Vivo Potted Plant Trials

Methodology:

- Plant Cultivation: Healthy seedlings (e.g., cucumber, tomato) are grown in pots to a specific developmental stage.[3]
- Fungicide Application: Fungicide solutions are sprayed onto the plant foliage until runoff.[3][4]
- Inoculation: After the fungicide application has dried, plants are inoculated with a spore suspension of the pathogen (e.g., *B. cinerea*, *Podosphaera xanthii*).[3][4]
- Incubation: Plants are kept in a high-humidity environment to facilitate infection and disease development.[3]
- Disease Assessment: The disease severity is evaluated after a set incubation period by visually assessing the percentage of infected leaf area or counting the number of lesions.[3]

- Efficacy Calculation: The control efficacy is calculated based on the reduction in disease severity in the treated plants compared to the untreated control plants.

Conclusion and Future Directions

Aminopyrifin's unique mode of action and lack of cross-resistance make it a powerful tool for managing fungal diseases, especially in situations where resistance to QoI and other fungicides is prevalent.[1][3] Its high efficacy against a wide range of pathogens, including resistant strains of *Botrytis cinerea*, underscores its importance in integrated pest management (IPM) and fungicide resistance management strategies.[3][5] The rotation of fungicides with different modes of action is a key strategy to delay the development of resistance, and **Aminopyrifin** provides a much-needed new option for such programs.[5] Further research should continue to monitor for any potential shifts in fungal population sensitivity to **Aminopyrifin** and explore its efficacy against a broader range of resistant pathogens.

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References

- 1. Aminopyrifin: Biological activity and Synthesis method_Chemicalbook [chemicalbook.com]
- 2. Aminopyrifin, a novel 2-aminonicotinate fungicide with a unique effect and broad-spectrum activity against plant pathogenic fungi - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Aminopyrifin, a novel 2-aminonicotinate fungicide with a unique effect and broad-spectrum activity against plant pathogenic fungi - PMC [pmc.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. croplife.co.za [croplife.co.za]
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